

A Comprehensive Technical Guide to the Safe Handling of 1-(2-Dimethylaminoethyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Dimethylaminoethyl)piperazine

Cat. No.: B1333714

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **1-(2-Dimethylaminoethyl)piperazine** (CAS No. 3644-18-6). The information herein is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of the risks associated with this compound and the necessary precautions for its safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(2-Dimethylaminoethyl)piperazine** is presented in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C ₈ H ₁₉ N ₃ [1]
Molecular Weight	157.26 g/mol [1][2]
Appearance	Clear yellow liquid[3]
Form	Liquid[4]
Density	0.92 g/mL[4]
Refractive Index	n _{20/D} 1.479[4]
pKa	9.50 ± 0.28 (Predicted)[4]
Storage Temperature	Room temperature[4], 10°C - 25°C[5], 4°C[1]

Hazard Identification and Classification

1-(2-Dimethylaminoethyl)piperazine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[5][6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[5]
Chronic Aquatic Toxicity	Category 3	H412: Harmful to aquatic life with long lasting effects.[5]

Signal Word: Danger[5]

Hazard Pictograms:

- Corrosion (GHS05)[6]
- Acute Toxicity (Skull and Crossbones - GHS06) - Implied by H301

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1-(2-Dimethylaminoethyl)piperazine** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this substance:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
Skin Protection	Compatible chemical-resistant gloves.[5] Appropriate protective clothing to prevent skin exposure.[5][7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7]

Handling Procedures

- Avoid all contact with skin, eyes, and clothing.[5]
- Do not ingest or inhale.[5]
- Work in a well-ventilated area, preferably under a chemical fume hood.[6]

- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the work area.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Take measures to prevent the build-up of electrostatic charge.[\[6\]](#)
- Remove and wash contaminated clothing before reuse.[\[5\]](#)[\[6\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed and in an upright position to prevent leakage.[\[5\]](#)[\[6\]](#)
- Store locked up.[\[6\]](#)[\[7\]](#)
- Protect from light.[\[1\]](#)[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

Emergency Procedures

A clear understanding of emergency procedures is critical when working with hazardous chemicals.

First Aid Measures

The following table outlines the immediate first aid response for different types of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of flowing water for at least 15 minutes, holding eyelids apart.[5] Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.[6]
Skin Contact	Immediately wash with plenty of water and soap for at least 15 minutes.[5] Take off immediately all contaminated clothing and wash it before reuse.[6] Seek immediate medical attention.[6]
Ingestion	Wash out the mouth with water if the person is conscious.[5] Do NOT induce vomiting.[5][6][7] Immediately call a POISON CENTER or doctor.[6]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[6] If breathing is difficult or has stopped, administer artificial respiration.[6] Seek immediate medical attention.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent the substance from entering drains or surface water.[5]
- Containment and Cleaning: Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[8] Clean the contaminated area thoroughly.[5]

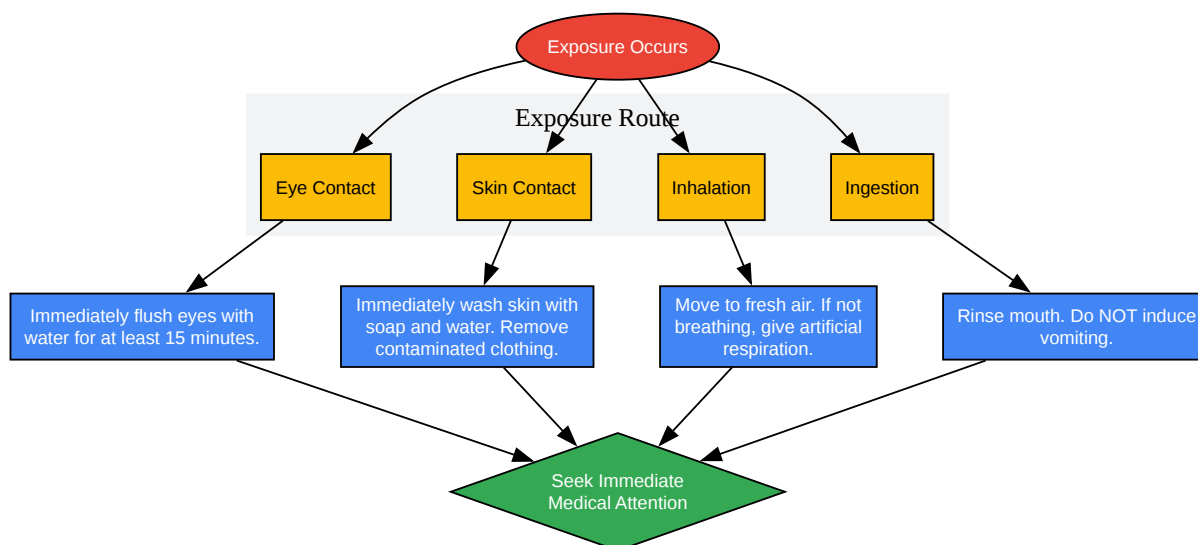
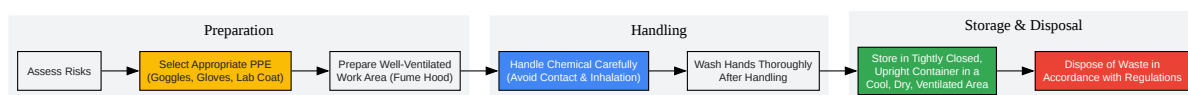
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7][9]

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Combustion may produce toxic oxides of nitrogen.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

Visual Workflows

The following diagrams illustrate key safety and emergency workflows.



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Phone: (601) 213-4426

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